

# Navigating the Disposal of KC764: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: KC764

Cat. No.: B1212125

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive overview of the recommended disposal procedures for **KC764**, a compound identified as (2-methylpyrazolo[1,5-a]pyridin-3-yl)-(1,2,3,4-tetrahydropyridin-5-yl)methanone, with CAS number 94457-09-7.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) for **KC764** is not publicly available, the following procedures are based on established best practices for the disposal of hazardous chemical waste in a laboratory setting.

## Immediate Safety and Handling Protocols

Prior to handling **KC764** for any purpose, including disposal, it is imperative to consult the manufacturer-supplied Safety Data Sheet (SDS). In the absence of an SDS, all chemical waste should be treated as hazardous.<sup>[2]</sup> Laboratory personnel must be trained on proper waste handling and disposal procedures.<sup>[2][3]</sup>

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves.
- Body Protection: A lab coat or chemical-resistant apron.

Storage of Chemical Waste:

- Store chemical waste in a designated Satellite Accumulation Area.[4]
- Use appropriate and compatible containers, preferably plastic, that are leak-proof and tightly sealed.[4][5]
- Ensure all waste containers are properly labeled with their contents.[4][5]
- Segregate different types of chemical waste to prevent dangerous reactions. For instance, keep organic solvents separate from inorganic chemicals, and acids away from bases.[5]

## Step-by-Step Disposal Procedure for KC764

Given the lack of specific hazard data for **KC764**, it must be disposed of as hazardous waste through an authorized waste collection program.[2][3] Do not discharge **KC764** to the sewer via sink drains or dispose of it by evaporation.[2][3]

- Waste Identification and Segregation:
  - Treat all **KC764** waste, including contaminated materials, as hazardous.
  - Segregate **KC764** waste from other waste streams. Do not mix it with non-hazardous waste.
  - Keep solid and liquid waste forms of **KC764** in separate containers.[5]
- Containerization and Labeling:
  - Place **KC764** waste in a chemically compatible container with a secure lid.
  - Clearly label the container with "Hazardous Waste" and the chemical name: "(2-methylpyrazolo[1,5-a]pyridin-3-yl)-(1,2,3,4-tetrahydropyridin-5-yl)methanone" and CAS number "94457-09-7".
  - Indicate the approximate quantity of the waste.
- Arrange for Collection:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.
- Do not transport hazardous waste yourself.<sup>[3]</sup>
- Decontamination of Empty Containers:
  - If the original **KC764** container is to be disposed of, it must be properly decontaminated.
  - For containers that held acutely hazardous waste (if **KC764** is determined to be so), they must be triple-rinsed with a suitable solvent.<sup>[2][3]</sup> The rinsate must be collected and disposed of as hazardous waste.<sup>[1]</sup>
  - After decontamination, deface all chemical labels on the empty container before disposing of it as regular trash.<sup>[2][3]</sup>

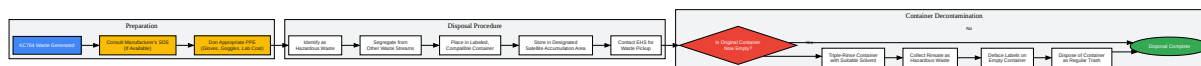
## Summary of Chemical and Physical Properties

While a full hazard profile is unavailable, the following data for **KC764** has been compiled from public chemical databases.

Property	Value
IUPAC Name	(2-methylpyrazolo[1,5-a]pyridin-3-yl)-(1,2,3,4-tetrahydropyridin-5-yl)methanone
CAS Number	94457-09-7
Molecular Formula	C <sub>14</sub> H <sub>15</sub> N <sub>3</sub> O
Molecular Weight	241.29 g/mol
Known Applications	Reported as a platelet aggregation inhibitor. <sup>[6]</sup> <sup>[7]</sup>

## KC764 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **KC764** in a laboratory setting.



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